Technical Guide: 4-[(2-Methoxybenzyl)oxy]piperidine Hydrochloride

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Compound of Interest

Compound Name:	*4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride*
CAS No.:	*81151-57-7*
Cat. No.:	*B3022440*

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CAS Registry Number: 81151-57-7[1][2]

Executive Summary

4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride is a specialized heterocyclic building block used extensively in medicinal chemistry. It serves as a critical pharmacophore scaffold in the development of neuroactive agents (particularly GPCR ligands and NMDA receptor antagonists) and kinase inhibitors. Its structure combines a basic piperidine core—essential for aqueous solubility and cation-pi interactions—with a lipophilic 2-methoxybenzyl ether tail that provides specific steric and electronic recognition elements.

This guide provides a comprehensive technical analysis of its chemical identity, robust synthetic protocols, and strategic applications in modern drug discovery.

Chemical Identity & Properties

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Property	Data
IUPAC Name	4-[(2-Methoxyphenyl)methoxy]piperidine hydrochloride
CAS Number	81151-57-7
Molecular Formula	$C_{13}H_{19}NO_2$[1][2] · HCl
Molecular Weight	257.76 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, DMSO, Methanol; Insoluble in non-polar solvents (Hexane, Et_2O)
pKa (Calc.)	~9.8 (Piperidine nitrogen)
H-Bond Donors/Acceptors	2 / 3

Structural Significance

The molecule features a 4-substituted piperidine ether linkage. Unlike carbon-linked analogs (e.g., 4-benzylpiperidine), the ether oxygen introduces a hydrogen bond acceptor site and increases the flexibility of the side chain, allowing the benzyl group to adopt conformations required for deep pocket binding in enzymes and receptors. The ortho-methoxy group on the benzene ring restricts rotation (atropisomerism potential in constrained analogs) and acts as an intramolecular metabolic handle or H-bond acceptor.

Synthetic Methodology

The synthesis of **4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride** must avoid the formation of N-alkylated byproducts. The industry-standard protocol utilizes a protection-deprotection strategy.

Validated Synthetic Route (Williamson Ether Synthesis)

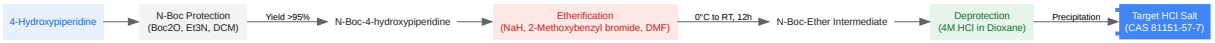
Step 1: Protection Reaction of 4-hydroxypiperidine with Di-tert-butyl dicarbonate (Boc_2O) to mask the secondary amine.

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Step 2: Etherification Nucleophilic substitution using the sodium alkoxide of N-Boc-4-hydroxypiperidine against 2-methoxybenzyl bromide.

Step 3: Deprotection & Salt Formation Acidic cleavage of the Boc group using HCl in dioxane/ether to yield the final hydrochloride salt.

Workflow Diagram



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Caption: Step-wise synthesis of 4-[(2-Methoxybenzyl)oxy]piperidine HCl via N-Boc protection strategy.

Critical Process Parameters (CPPs)

- Moisture Control (Step 2): Sodium hydride (NaH) is moisture-sensitive. The reaction must be performed under an inert atmosphere (N_2 or Ar) using anhydrous DMF to prevent hydrolysis of the benzyl bromide.
- Stoichiometry: Use a slight excess (1.1 eq) of 2-methoxybenzyl bromide to ensure complete conversion of the sterically hindered secondary alcohol.
- Work-up: The final HCl salt is often hygroscopic. It should be filtered under nitrogen and stored in a desiccator.

Applications in Drug Development

This compound is not merely a reagent but a "privileged structure" in medicinal chemistry, appearing in libraries targeted at the Central Nervous System (CNS).

Neuropharmacology (NMDA & GPCRs)

The 4-benzyloxypiperidine scaffold is a known pharmacophore for NR2B-selective NMDA receptor antagonists. The piperidine nitrogen mimics the cationic headgroup required for

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channel blocking or orthosteric binding, while the methoxybenzyl tail engages in hydrophobic interactions within the receptor's allosteric pockets.

- Mechanism: The ether oxygen acts as a hinge, allowing the aromatic ring to pi-stack with aromatic residues (e.g., Tyrosine, Phenylalanine) in the receptor binding site.

Kinase Inhibition

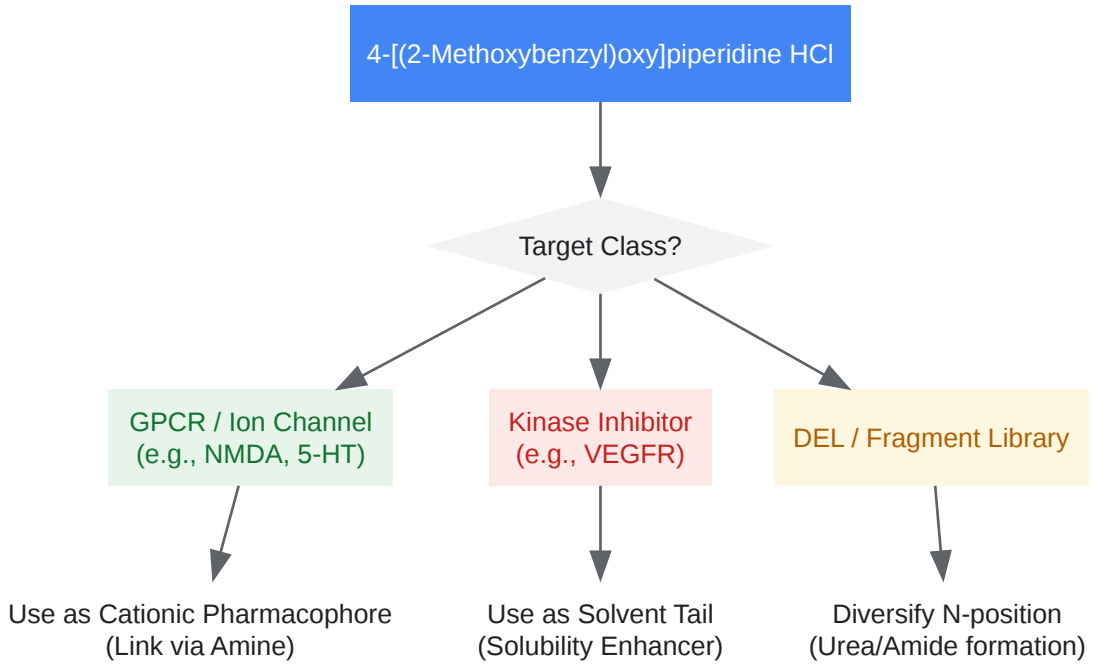
In kinase drug discovery (e.g., VEGFR, EGFR inhibitors), the piperidine ether motif is used to extend into the solvent-exposed region of the ATP-binding pocket. The basic amine improves solubility and can form salt bridges with aspartate or glutamate residues in the kinase hinge region.

Fragment-Based Drug Discovery (FBDD)

Due to its low molecular weight (<300 Da) and high ligand efficiency potential, this molecule is an ideal fragment for screening.

- Vector Growth: The secondary amine allows for rapid diversification (via amide coupling, reductive amination, or SNAr) to grow the fragment into a lead compound.

Application Decision Tree



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Caption: Strategic utilization of the scaffold across different therapeutic target classes.

Analytical Characterization & Quality Control

To ensure data integrity in biological assays, the purity of this building block must be verified.

Method	Expected Signal / Criteria
^{1}H NMR (DMSO-d_6)	δ 3.80 (s, 3H): Methoxy group singlet.δ 4.50 (s, 2H): Benzylic CH_2 protons.δ 3.5-3.7 (m, 1H): Methine proton at C4 of piperidine.δ 8.8-9.2 (br s): Ammonium protons (NH_2^+).
HPLC	Column: C18 Reverse Phase.Mobile Phase: Acetonitrile/Water (+0.1% TFA).Purity: ≥98% required for library synthesis.
Mass Spectrometry	ESI+: m/z ~222.15 $[M+H]^+$ (Free base mass).
Chloride Content	Titration with $AgNO_3$ to confirm mono-hydrochloride stoichiometry (approx. 13.7% Cl).

Handling and Stability

- Storage: Store at 2–8°C under inert gas. The ether linkage is stable to oxidation, but the hydrochloride salt is hygroscopic.
- Safety: Irritant to eyes, respiratory system, and skin (H315, H319, H335). Wear standard PPE (gloves, goggles, lab coat).
- Incompatibility: Strong oxidizing agents. Avoid mixing free base forms with strong acids unless salt formation is intended.

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